

# validate heneicosane NOAEL no observed adverse effect level

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## Compound Focus: Heneicosane

CAS No.: 629-94-7

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## Heneicosane NOAEL Data

The following table consolidates the primary experimental data for **heneicosane** (C<sub>21</sub>H<sub>44</sub>) from a specific toxicity study:

Compound	Test System	Study Type & Guideline	Dose	NOAEL Identified	Key Findings (No Adverse Effects)
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| **n-Heneicosane** | Pregnant Wistar rats | Prenatal Developmental Toxicity (OECD Test Guideline 414) [1] | 1 g/kg body weight [1] | **1 g/kg body weight** [1] | - No maternal mortality or clinical signs of toxicity [1]

- Normal body weight gain, feed, and water intake [1]
- No gross structural abnormalities in dams or fetus [1]
- Neither embryotoxic nor teratogenic [1] |

## Experimental Protocol for Key Study

The NOAEL value of 1 g/kg was established through a study conducted as follows:

- **Objective:** To investigate the embryo-toxic and teratogenic (birth defect-causing) potential of **n-heneicosane** [1].

- **Guideline:** The study was performed in compliance with **OECD Test Guideline 414** for "Prenatal Developmental Toxicity Study" [1].
- **Test System:** **Wistar rats** were used as the animal model [1].
- **Dosing:** The treated group received **n-heneicosane mixed in standard rat pellet diet** at a dose of **1 gram per kilogram of body weight (1 g/kg)**. A control group received only the standard diet [1].
- **Endpoint Analysis:** Researchers monitored for maternal toxicity, embryo toxicity, and teratogenicity. This included observations for mortality, clinical signs, body weight, food/water consumption, and examination of fetuses for structural abnormalities [1].

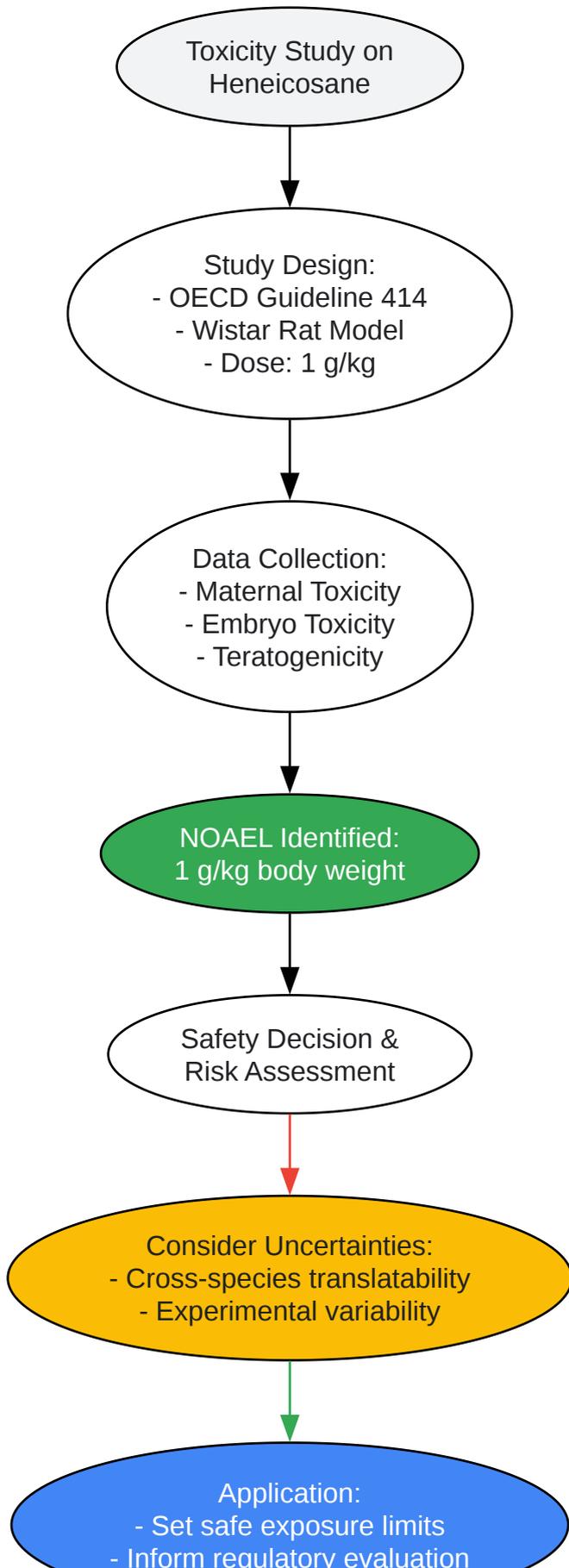
## Understanding NOAEL and Its Context

The NOAEL is a critical point of reference in safety assessments, but it's important to understand its nature and limitations.

- **What is NOAEL?** The NOAEL is defined as the highest dose or exposure level at which no significant adverse effects are observed in toxicity experiments [2] [3].
- **Application in Drug Development:** The systemic exposure at the NOAEL from animal studies is often used to set safe starting doses for human clinical trials. However, its reliability can be limited due to several factors [2].
- **Inherent Uncertainties:** The NOAEL value can be influenced by study design factors like the number of animals used and the spacing of dose levels [2]. Furthermore, a fundamental challenge is the **cross-species translatability** of toxicity profiles; a dose safe for animals may not always be safe for humans, and vice versa [2]. Simulation studies suggest that relying solely on animal NOAEL to set human doses carries a risk of either causing toxicity or under-dosing patients [2].

## NOAEL in Safety Assessment Logic

The diagram below illustrates the logical pathway and key considerations for using NOAEL in a safety assessment, such as for a compound like **heneicosane**.





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Logic Flow of NOAEL-Based Safety Assessment

## Key Takeaways for Researchers

- **Available Data:** The most direct NOAEL value for **heneicosane** is **1 g/kg** from a single prenatal developmental toxicity study in rats [1].
- **Data Gap:** The search results do not provide NOAEL data for **heneicosane** from other standard repeated-dose toxicity studies (e.g., 28-day or 90-day). A comprehensive safety profile would require data from these and other studies.
- **Computational Alternatives:** Machine learning and in-silico methods are being actively developed to predict NOAEL values, which can help prioritize testing and reduce animal use, though they are not yet fully validated replacements [3].

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## References

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2. The estimation and translation uncertainties in applying ... [pmc.ncbi.nlm.nih.gov]
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